

Technical Guide: 1-(4-Chlorophenylamino)-2-butanol as a Pharmaceutical Intermediate[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(4-Chlorophenylamino)-2-butanol

CAS No.: 226879-73-8

Cat. No.: B6331149

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Executive Summary

1-(4-Chlorophenylamino)-2-butanol (CAS: 226879-73-8) is a specialized

-amino alcohol intermediate.[1] Structurally, it combines a lipophilic 4-chlorophenyl moiety with a reactive amino-alcohol core.[1] This bifunctionality makes it a critical building block in the synthesis of heterocyclic Active Pharmaceutical Ingredients (APIs), particularly oxazolidinones and morpholines used in antimicrobial and antifungal therapies.

This guide details the Green Synthesis Protocol, Quality Control (QC) Methodologies, and Downstream Applications necessary for integrating this intermediate into GMP-compliant workflows.

Part 1: Chemical Identity & Mechanism

Structural Significance

The molecule possesses a chiral center at the C2 position of the butyl chain. In drug development, this stereocenter is often pivotal for binding affinity. The secondary amine

provides a nucleophilic handle for

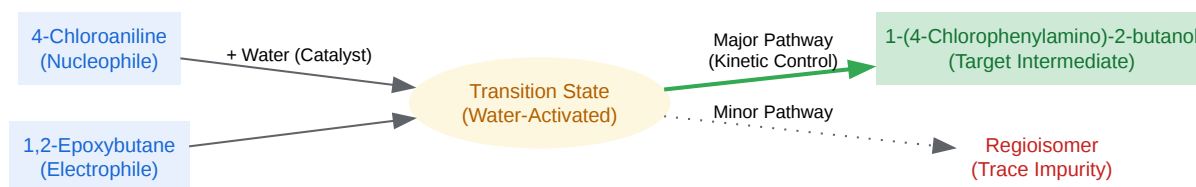
-alkylation or acylation, while the adjacent hydroxyl group facilitates cyclization reactions.[1]

Property	Specification
IUPAC Name	1-[(4-Chlorophenyl)amino]butan-2-ol
Molecular Formula	
Molecular Weight	199.68 g/mol
Appearance	Pale yellow to brown viscous oil or low-melting solid
Solubility	Soluble in DMSO, Methanol, Dichloromethane; Low solubility in water
Key Moiety	4-Chloroaniline (p-chloroaniline) derivative

Synthesis Pathway (Green Chemistry Approach)

Traditional synthesis often employs volatile organic solvents. However, recent process improvements utilize water-promoted regioselective ring-opening, significantly reducing the environmental footprint while improving yield and regioselectivity.[1]

Mechanism: The nucleophilic nitrogen of 4-chloroaniline attacks the less substituted carbon (C1) of 1,2-epoxybutane.[1] The presence of water acts as a hydrogen-bond donor, activating the epoxide oxygen and stabilizing the transition state.[1]



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Figure 1: Water-promoted synthesis pathway favoring the regioselective formation of the target

-amino alcohol.[1]

Part 2: Experimental Protocols

Synthesis Protocol (Water-Assisted)

Objective: Produce high-purity (>98%) **1-(4-Chlorophenylamino)-2-butanol** without metal catalysts.

Reagents:

- 4-Chloroaniline (1.0 eq)[1][2]
- 1,2-Epoxybutane (1.2 eq)[1][2][3]
- Deionized Water (Solvent/Catalyst)

Procedure:

- Charge: In a reaction vessel equipped with a reflux condenser, suspend 4-Chloroaniline (12.75 g, 100 mmol) in Water (20 mL).
- Addition: Add 1,2-Epoxybutane (8.65 g, 120 mmol) dropwise over 15 minutes at room temperature.
- Reaction: Heat the mixture to 60°C and stir vigorously for 4–6 hours. Note: The mixture will transition from a suspension to a biphasic oil-water system as the product forms.[1]
- Work-up: Cool to room temperature. Extract the organic layer with Ethyl Acetate (3 x 30 mL).
- Wash: Wash combined organic layers with Brine (20 mL) to remove unreacted epoxide residues.[1]
- Dry & Concentrate: Dry over anhydrous
, filter, and concentrate under reduced pressure.
- Purification: If necessary, purify via column chromatography (Hexane:Ethyl Acetate 4:1) to remove trace regioisomers.[1]

Self-Validation Check:

• TLC:

~0.4 (Hexane:EtOAc 3:1). The spot should be distinct from the starting aniline (

~0.6).

Analytical Characterization (QC)

To ensure the intermediate meets pharmaceutical standards, the following analytical method is recommended.

HPLC Method Parameters:

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	10% B to 90% B over 15 min
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (aromatic ring absorption)

| Retention Time | Approx.[\[1\]](#) 8.5 min (varies by system) |

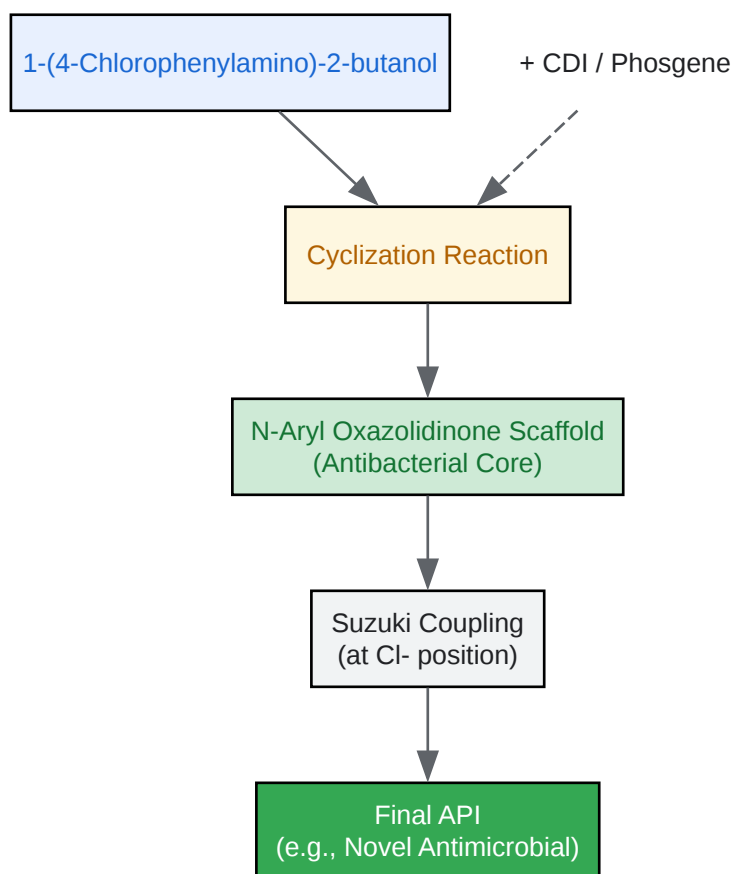
Part 3: Pharmaceutical Applications[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Heterocyclic Scaffold Construction

This intermediate is primarily utilized to synthesize Oxazolidinones, a class of antibiotics (e.g., Linezolid analogs) that inhibit bacterial protein synthesis.

Workflow:

- Cyclization: Reaction with Phosgene or Carbonyldiimidazole (CDI) converts the -amino alcohol into a cyclic carbamate (Oxazolidinone).[1]
- Functionalization: The chlorophenyl group serves as a handle for Suzuki-Miyaura coupling to extend the pharmacophore.[1]



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Figure 2: Transformation of the intermediate into bioactive oxazolidinone scaffolds.

Impurity Profiling

In the synthesis of drugs like Bupropion or other chlorophenyl-amine derivatives, this compound may appear as a process-related impurity if 1,2-epoxybutane is present as a contaminant or reagent.[1] Establishing a reference standard of **1-(4-Chlorophenylamino)-2-butanol** is crucial for validating the purity of these APIs.[1]

Part 4: Safety & Handling

Hazard Classification:

- Acute Toxicity: Harmful if swallowed or in contact with skin (Aniline derivative).
- Irritation: Causes serious eye damage and skin irritation.[1][4]
- Sensitization: Potential skin sensitizer.[1]

Handling Protocol:

- Engineering Controls: Handle only in a chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.[1]
- Waste Disposal: Segregate as halogenated organic waste. Do not release into drains due to potential aquatic toxicity of chlorinated anilines.[1]

References

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- To cite this document: BenchChem. [Technical Guide: 1-(4-Chlorophenylamino)-2-butanol as a Pharmaceutical Intermediate[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6331149/docs#technical-guide-1-4-chlorophenylamino-2-butanol-as-a-pharmaceutical-intermediate-1\]](https://www.benchchem.com/product/b6331149/docs#technical-guide-1-4-chlorophenylamino-2-butanol-as-a-pharmaceutical-intermediate-1)

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